

Axitinib thermal behavior DSC analysis melting point

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Compound Focus: Axitinib

CAS No.: 319460-85-0

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Thermal Behavior and Melting Data

The table below summarizes the thermal characteristics of **axitinib**'s common solid forms, including solvates and a new polymorph [1] [2].

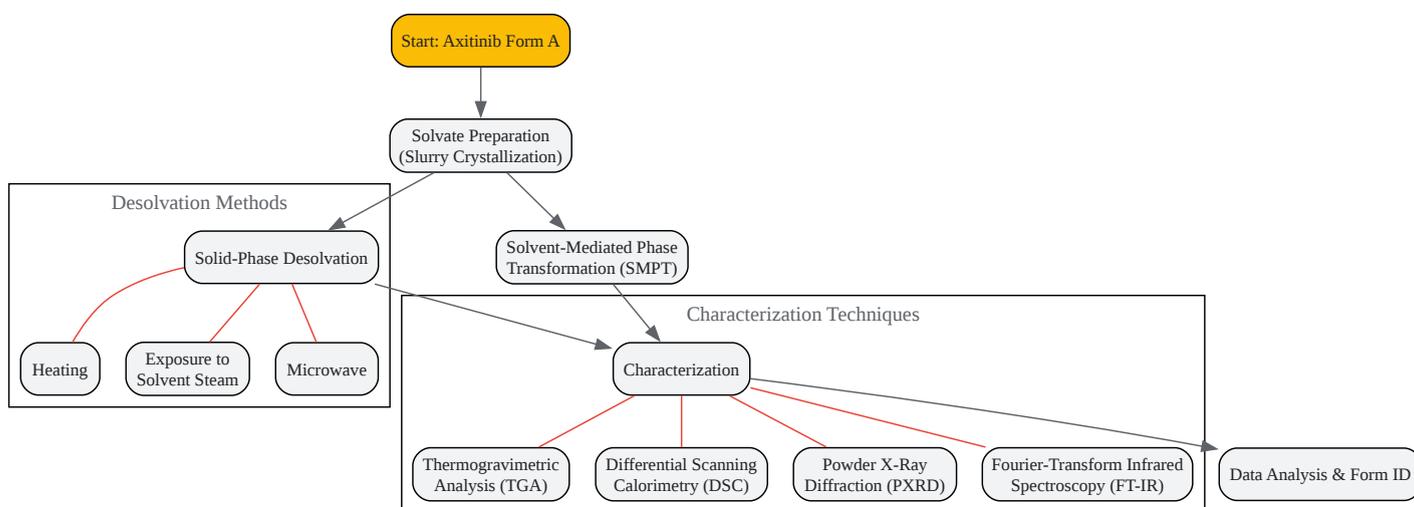
Solid Form	Composition (Axitinib : Solvent)	Key Thermal Characteristics (DSC/TGA)	Reported Melting Endotherm
Form A (Raw Material)	Not Applicable	Not fully detailed in provided context.	---

| **Acetonitrile Solvate (S1)** | 3 : 1 [2] | **TGA:** Mass loss from solvent release [1]. **DSC:** Two endothermic peaks (solvent removal, then melting) [1]. | Second endothermic peak [1]. | | **DMF Solvate (S2)** | 1 : 1 [2] | **TGA:** Rapid mass loss [1]. **DSC:** Sharp endothermic peak from desolvation, typical of an "independent-site" solvate, followed by melting [1]. | Second endothermic peak [1]. | | **Acetic Acid + Water Solvate (S3-1)** | 2 : 3 : 1.5 [2] | **TGA:** Rapid mass loss [1]. **DSC:** Sharp endothermic peak from desolvation, typical of an "independent-site" solvate, followed by melting [1]. | Second endothermic peak [1]. | | **Acetic Acid Solvate (S3-2)** | 2 : 1 [2] | **TGA:** Two-stage mass loss (low-temp channel loss, then high-temp independent-site loss) [1]. **DSC:** Complex endotherms from multi-step desolvation and melting [1]. | Final melting endotherm [1]. | | **Methanol Solvate (S4)** | 2 : 1 [2] | **TGA:** Mass loss from solvent release [1]. **DSC:** Three endotherms (~480

K phase transition, solvent removal, then melting) [1]. | Third endothermic peak (melting) [1]. | | **New Polymorph (Form Z)** | Not Applicable | **DSC**: Observed after desolvation of certain solvates (e.g., methanol solvate); melting point differs from known forms [1]. | Distinct from starting material (Form A) [1]. |

Experimental Protocol for Thermal Analysis

This workflow outlines the key steps for preparing and characterizing **axitinib** solvates and polymorphs.



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Step-by-Step Methodology [1] [2]:

- **Solvate Preparation via Slurry Crystallization:**

- **Procedure:** Suspend the starting material (**Axitinib** Form A) in various pure solvents or solvent mixtures (e.g., acetonitrile, DMF, acetic acid, methanol). Slurry the mixture for 24 hours under

- continuous stirring at room temperature.
- **Separation:** Collect the resulting solid by filtration and allow it to air-dry briefly.
- **Desolvation to Obtain New Polymorphs:**
 - **Solid-Phase Desolvation:** Heat the prepared solvates to a temperature above their desolvation point (as indicated by TGA) but below their melting point. This can be done in a conventional oven or using a microwave.
 - **Solvent-Mediated Phase Transformation (SMPT):** Expose a solvate to the vapor of a different solvent in a closed environment, or suspend it in a new liquid solvent that facilitates the transformation.
- **Characterization of Solid Forms:**
 - **Simultaneous TGA-DSC Analysis:** Perform thermal analysis using a TGA/DSC instrument. A typical method involves heating a 5-10 mg sample in a sealed pinhole aluminum pan from room temperature to beyond the melting point (e.g., 30°C to 350°C) at a constant heating rate (e.g., 10 K/min) under a nitrogen purge [3].
 - **Supplementary Techniques:**
 - **PXRD:** Use to confirm crystal structure and identify different polymorphs.
 - **FT-IR:** Detect functional groups and observe shifts caused by solvent inclusion or polymorphic change.

Key Technical Insights for Researchers

- **Solvate Structure Dictates Thermal Profile:** The shape of the DSC endotherm (sharp vs. broad) and the mass loss profile in TGA provide clues about the solvate's internal structure. Sharp peaks suggest "independent-site" solvates, while broad peaks indicate "channel-type" solvates [1] [2].
- **Desolvation as a Pathway to New Polymorphs:** Desolvation is not just a degradation pathway but a strategic tool for discovering new, potentially more bioavailable polymorphs of **axitinib**, such as the reported Form Z [1].
- **Complexity of Acetic Acid Systems:** The ratio of **axitinib** to acetic acid is critical. It can lead to different outcomes: a stable solvate (S3-2) or a direct crystallization into another known polymorph (Form IV) [1] [2].

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References

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